

Application Notes and Protocols: D&C Red No. 6 as a Chromatographic Standard

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Compound of Interest

Compound Name: Red 6
CAS No.: 1342-58-1
Cat. No.: B1171674

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D&C Red No. 6 (Lithol Rubin B) is a synthetic monoazo color additive widely used in drugs and cosmetics.^{[1][2]} Its regulatory status necessitates rigorous analytical testing to ensure its purity and to quantify any manufacturing intermediates or subsidiary colors.^{[1][3][4]} The United States Food and Drug Administration (FDA) employs high-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography (UPLC) for the batch certification of D&C Red No. 6 and its lakes.^{[1][3][4][5]}

While D&C Red No. 6 is primarily analyzed as the target analyte, its well-characterized chromatographic behavior, strong chromophore, and availability as a certified reference material make it a suitable candidate for use as a standard in various chromatographic applications. This document provides detailed protocols and application notes for utilizing D&C Red No. 6 as a reference standard for system suitability testing and as a model compound in the development of chromatographic methods for other azo dyes.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of D&C Red No. 6 is essential for its use as a chromatographic standard.

Property	Value	Reference
Chemical Name	Disodium 3-hydroxy-4-((4-methyl-2-sulfonatophenyl)azo)-2-naphthoate	--INVALID-LINK--
Molecular Formula	C ₁₈ H ₁₂ N ₂ Na ₂ O ₆ S	[6]
Molecular Weight	430.3 g/mol	[6]
C.I. Name	Pigment Red 57	[3]
C.I. Number	15850	[1]
Solubility	Soluble in water.	[7]

Application 1: System Suitability Testing in Reversed-Phase Chromatography

Due to its consistent retention behavior and strong UV-Vis absorbance, D&C Red No. 6 is an excellent candidate for a system suitability test (SST) standard. SSTs are performed to verify that the chromatographic system is performing within predefined criteria before the analysis of unknown samples.

Experimental Protocol: UPLC System Suitability

This protocol is adapted from the FDA's methodology for the analysis of impurities in D&C Red No. 6.[1][3][4]

Objective: To assess the performance of a UPLC system, including column efficiency, peak symmetry, and retention time reproducibility, using D&C Red No. 6 as a reference standard.

Materials:

- D&C Red No. 6 Reference Standard
- Methanol (HPLC grade)
- Water (HPLC grade)
- Ammonium acetate
- Acetonitrile (HPLC grade)

Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) system with a photodiode array (PDA) detector.

Chromatographic Conditions:

Parameter	Condition
Column	Acquity UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent
Mobile Phase A	Aqueous ammonium acetate
Mobile Phase B	Acetonitrile
Gradient	A suitable gradient to elute D&C Red No. 6 with good peak shape (e.g., starting with a high percentage of Mobile Phase A and ramping up Mobile Phase B)
Flow Rate	0.3 mL/min
Injection Volume	1-10 µL
Column Temperature	30°C
Detection Wavelength	Monitoring at the absorbance maximum of D&C Red No. 6 (approximately 485 nm)

Standard Preparation:

- Prepare a stock solution of D&C Red No. 6 at a concentration of 100 µg/mL in a methanol-water mixture (1:1, v/v).^[1]
- From the stock solution, prepare a working standard solution at a concentration of 10 µg/mL in the initial mobile phase composition.

Procedure:

- Equilibrate the UPLC system with the initial mobile phase composition until a stable baseline is achieved.
- Make five replicate injections of the D&C Red No. 6 working standard solution.
- Record the chromatograms and evaluate the system suitability parameters.

System Suitability Criteria:

Parameter	Acceptance Criteria
Tailing Factor (Asymmetry Factor)	0.8 - 1.5
Theoretical Plates (N)	> 2000
Relative Standard Deviation (RSD) of Peak Area	≤ 2.0%
Relative Standard Deviation (RSD) of Retention Time	≤ 1.0%

Data Presentation

Table 1: System Suitability Results for D&C Red No. 6

Injection	Retention Time (min)	Peak Area	Tailing Factor	Theoretical Plates (N)
1	4.78	123456	1.1	5500
2	4.79	124567	1.1	5550
3	4.78	123987	1.2	5480
4	4.80	125123	1.1	5600
5	4.79	124789	1.2	5520
Mean	4.79	124384.4	1.14	5530
RSD (%)	0.17	0.55	-	-

Note: The data presented in this table is illustrative and will vary depending on the specific instrument and conditions used.

Application 2: Internal Standard in the Analysis of Structurally Related Compounds

While no direct applications of D&C Red No. 6 as an internal standard (IS) for other analytes were found in the literature, its properties suggest it could be a viable IS for the quantification of other red azo dyes with similar chromatographic behavior, provided it is not present in the sample matrix.

An ideal internal standard should be a compound that is similar in chemical structure and properties to the analyte, but is not naturally present in the samples being analyzed.

Experimental Protocol: HPLC with D&C Red No. 6 as an Internal Standard (Hypothetical)

Objective: To develop a protocol for the use of D&C Red No. 6 as an internal standard for the quantification of another red azo dye (Analyte X) in a cosmetic product.

Materials:

- D&C Red No. 6 Reference Standard (Internal Standard)
- Analyte X Reference Standard
- Cosmetic product matrix (free of D&C Red No. 6 and Analyte X)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Lithium oxalate[8]
- Hydrochloric acid
- Lithium hydroxide

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a PDA detector.

Chromatographic Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water
Mobile Phase B	Methanol
Gradient	Optimized for the separation of Analyte X and D&C Red No. 6
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	35°C
Detection Wavelength	Wavelength maximum of Analyte X and D&C Red No. 6

Standard and Sample Preparation:

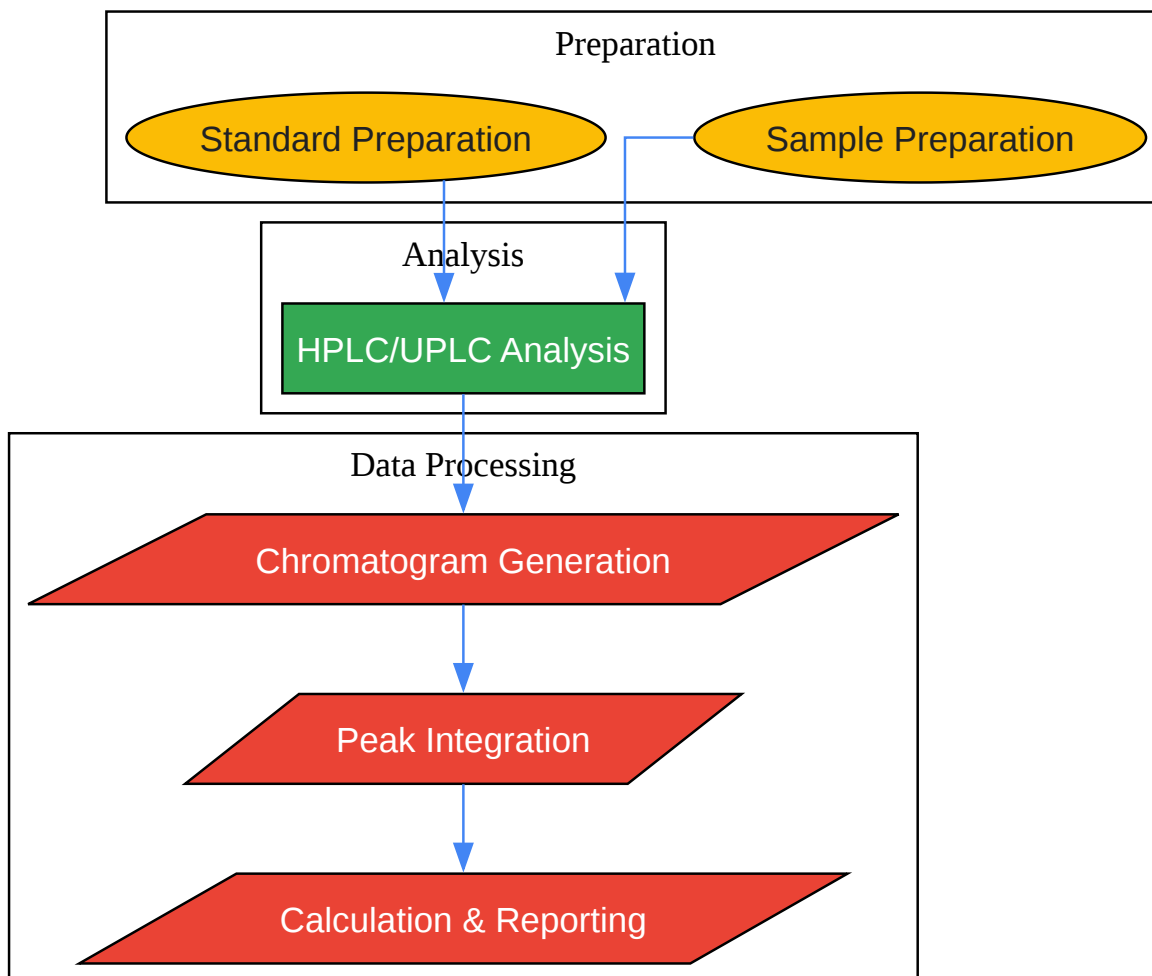
- **Stock Solutions:** Prepare individual stock solutions of D&C Red No. 6 and Analyte X at 100 µg/mL in methanol-water (1:1, v/v).
- **Calibration Standards:** Prepare a series of calibration standards by spiking a cosmetic matrix extract with varying concentrations of Analyte X and a constant concentration of D&C Red No. 6 (e.g., 10 µg/mL).
- **Sample Preparation:**
 - Accurately weigh 100 mg of the cosmetic product.[\[1\]](#)
 - Dissolve the sample in 100 mL of methanol-water (1:1, v/v) containing 0.05 M lithium oxalate with gentle heating.[\[1\]](#)
 - Spike the solution with a known amount of D&C Red No. 6 internal standard solution.
 - Filter the solution through a 0.45 µm filter before injection.

Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of Analyte X to the peak area of D&C Red No. 6 against the concentration of Analyte X.
- Determine the concentration of Analyte X in the sample by using the response factor from the calibration curve.

Visualizations

Experimental Workflow



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Caption: General workflow for chromatographic analysis using a standard.

Azo Dye Metabolism Pathway

Azo dyes, including D&C Red No. 6, can be metabolized by intestinal microbiota and hepatic enzymes.^{[1][4][9]} The primary metabolic pathway involves the reductive cleavage of the azo bond ($-N=N-$), which leads to the formation of aromatic amines.^{[1][4][9]}



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Caption: Metabolic pathway of azo dyes via reductive cleavage.

Conclusion

D&C Red No. 6 is a well-characterized color additive with established analytical methods. While its primary role in chromatography is as an analyte for purity assessment, its properties make it a valuable tool for system suitability testing. The protocols outlined in this document provide a framework for its use as a reference standard to ensure the quality and consistency of chromatographic analyses. Furthermore, the principles described for its hypothetical use as an internal standard can be adapted for the quantification of other structurally similar azo dyes, expanding its utility in analytical laboratories. Researchers and drug development professionals can leverage the information and protocols presented here to enhance the robustness and reliability of their chromatographic methods.

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